

# (R)-2-Bromooctane: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: (R)-2-Bromooctane

Cat. No.: B1611525

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## Introduction

**(R)-2-Bromooctane** is a chiral alkyl halide that serves as a crucial building block in synthetic organic chemistry. Its well-defined stereochemistry makes it a valuable intermediate in the synthesis of enantiomerically pure compounds, particularly in the pharmaceutical industry. This technical guide provides an in-depth overview of the core physical properties of **(R)-2-Bromooctane**, complete with detailed experimental protocols for their determination.

## Physical and Chemical Properties

**(R)-2-Bromooctane** is a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It is characterized by its chirality, with the bromine atom attached to the second carbon atom of the octane chain, which is a stereocenter.<sup>[1]</sup> This compound is generally stable but can be sensitive to light and is incompatible with strong oxidizing agents.<sup>[2]</sup> It is soluble in organic solvents and has limited solubility in water.<sup>[1]</sup>

## Summary of Quantitative Data

The following table summarizes the key physical properties of **(R)-2-Bromooctane**. It is important to note that some reported values may correspond to the racemic mixture, 2-Bromooctane, as the physical properties of enantiomers are largely identical, with the exception of the sign of specific rotation.

| Property                              | Value                   | Conditions       |
|---------------------------------------|-------------------------|------------------|
| Molecular Formula                     | C8H17Br                 | at 25 °C         |
| Molecular Weight                      | 193.13 g/mol            |                  |
| Density                               | 1.105 g/cm <sup>3</sup> |                  |
| 1.099 g/mL                            |                         |                  |
| Boiling Point                         | 105-108 °C              | at 60 Torr[3][4] |
| 190 °C                                |                         |                  |
| 191 °C                                |                         |                  |
| Refractive Index                      | 1.450                   |                  |
| Specific Rotation ([α] <sub>D</sub> ) | -36°                    |                  |

## Experimental Protocols

This section details the methodologies for determining the key physical properties of **(R)-2-Bromooctane**.

### Determination of Density

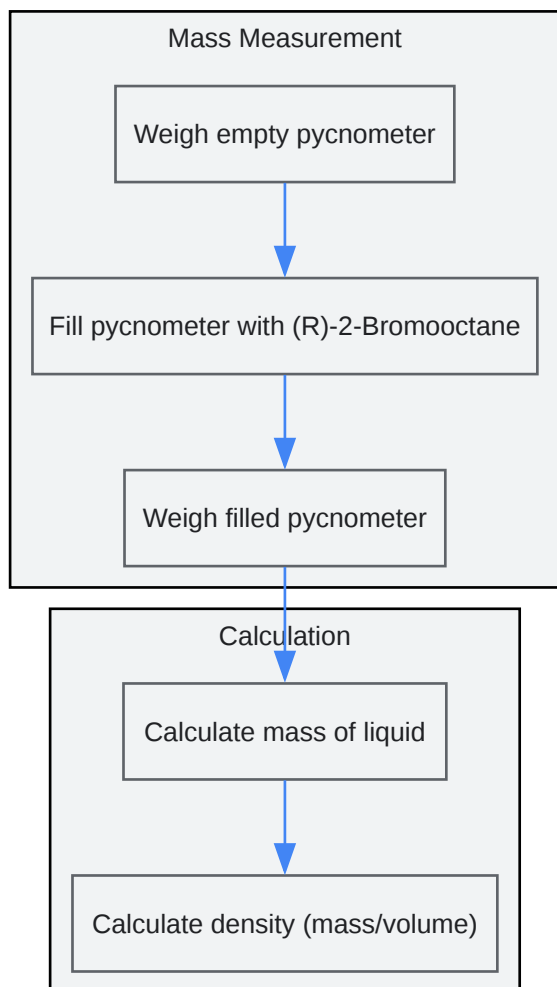
The density of a liquid is its mass per unit volume.

Methodology:

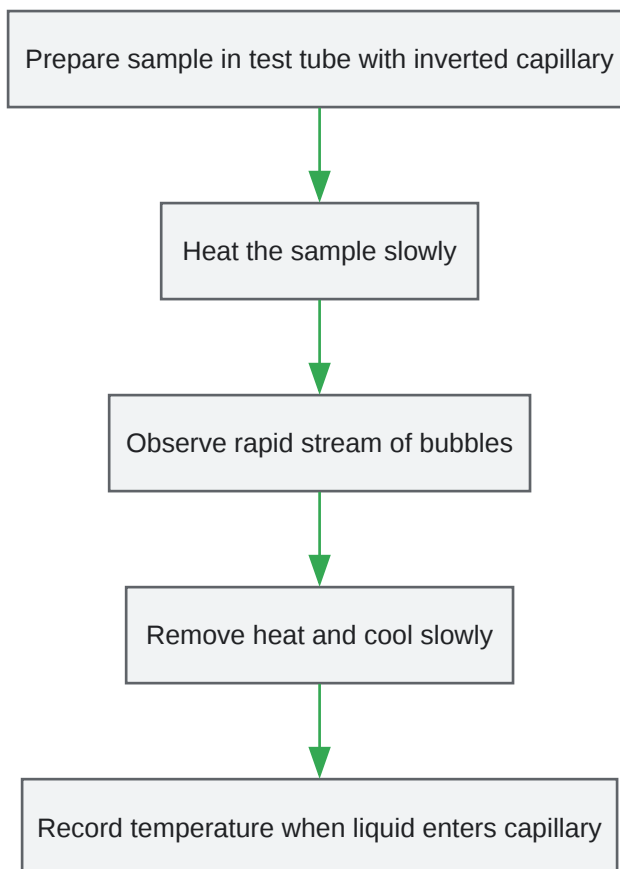
- Mass Measurement:
  - Accurately weigh a clean, dry pycnometer (specific gravity bottle) or a volumetric flask of a known volume (e.g., 10 mL) using an analytical balance. Record the mass.
  - Fill the pycnometer or volumetric flask with **(R)-2-Bromooctane** up to the calibration mark, ensuring there are no air bubbles.
  - Weigh the filled pycnometer or volumetric flask and record the mass.

- Volume Measurement:
  - The volume is the calibrated volume of the pycnometer or volumetric flask.
- Calculation:
  - Subtract the mass of the empty container from the mass of the filled container to obtain the mass of the **(R)-2-Bromooctane**.
  - Divide the mass of the liquid by its volume to calculate the density.
  - The measurement should be performed at a constant, recorded temperature, as density is temperature-dependent.

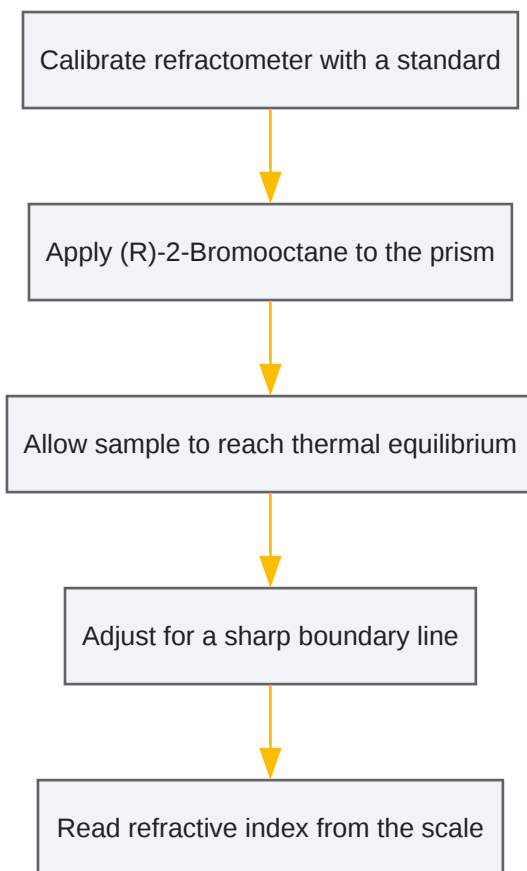
## Workflow for Density Determination



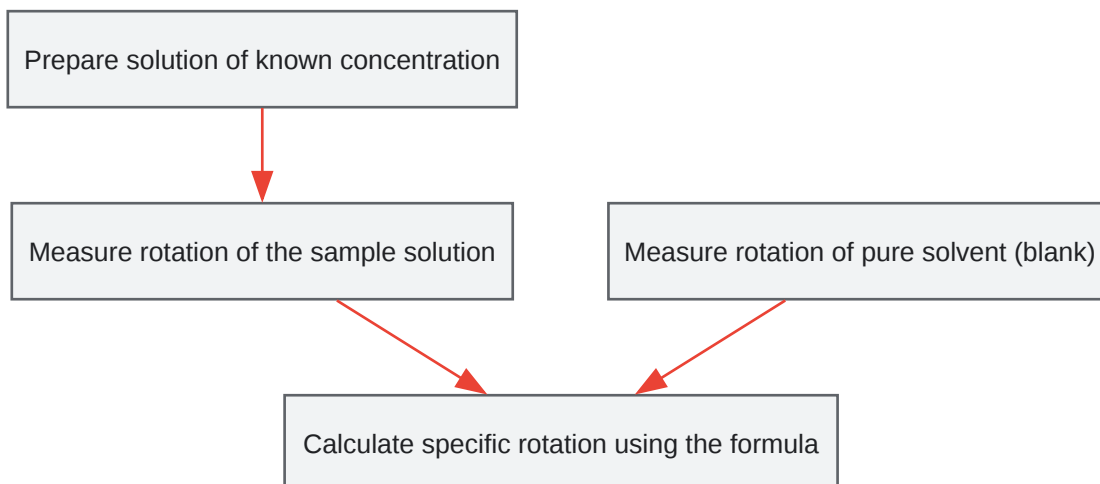
## Workflow for Boiling Point Determination



## Workflow for Refractive Index Determination



## Workflow for Specific Rotation Determination

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## References

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- To cite this document: BenchChem. [(R)-2-Bromooctane: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611525#r-2-bromooctane-physical-properties]

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